

furosemide stress test diagnostic accuracy meta analysis

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Compound Focus: Furosemide

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Diagnostic Performance of the Furosemide Stress Test

The table below summarizes the diagnostic accuracy of the FST for predicting different clinical outcomes, as reported in meta-analyses and specific cohort studies.

| Outcome Predicted | Study Type / Population | Sensitivity (95% CI) | Specificity (95% CI) | AUROC (95% CI) | Diagnostic Odds Ratio (95% CI) |
|--------------------------|--|----------------------|----------------------|----------------|---------------------------------|
| AKI Progression | Meta-analysis (11 trials, 517 patients) [1] [2] [3] | 0.81 (0.74-0.87) | 0.88 (0.82-0.92) | 0.88 | 29.69 (17.00-51.85) |
| Need for RRT | Meta-analysis (11 trials, 1017 patients) [1] [2] [3] | 0.84 (0.72-0.91) | 0.77 (0.64-0.87) | 0.86 | 13.59 (5.74-32.17) |
| Need for RRT (Early AKI) | Meta-analysis (Subgroup) [1] [2] | - | - | - | Relative DOR: 5.75 (2.51-13.33) |
| AKI Progression | Prospective Cohort (PICU, 41 children) | 6h: 71.43% | 6h: 100% | 6h: 0.87 | - |

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|---------------------|---|----------------------|----------------------|----------------|--------------------------------|
| (Children) | [4] | | | | |
| Liberation from KRT | Prospective Observational (98 patients) [5] | 85.5%* | 72.7%* | 0.87* | - |

Note: AUROC = Area Under the Receiver Operating Characteristic Curve; RRT = Renal Replacement Therapy; KRT = Kidney Replacement Therapy; PICU = Pediatric Intensive Care Unit. *Values for sensitivity and specificity calculated from primary endpoint data in [5].

Standardized Experimental Protocol for FST

For reproducible results in a clinical or research setting, the FST should be conducted following a standardized protocol. The key methodological steps are outlined below.

- **1. Patient Selection & Prerequisites:** The test is ideally performed on patients with **early AKI (KDIGO Stage 1 or 2)** [6] [7]. Patients must be **clinically euvolemic and hemodynamically stable** to ensure a valid response [6]. Key exclusion criteria include known allergy to sulfonamides, severe hypovolemia, and significant electrolyte disturbances [6].
- **2. Furosemide Dosing:** The dose is weight-based and adjusted for prior diuretic exposure [6] [7]:
 - **Furosemide-naïve patients: 1.0 mg/kg** intravenous.
 - **Patients with prior loop diuretic exposure: 1.5 mg/kg** intravenous.
- **3. Administration & Monitoring:** The medication is administered as a slow intravenous bolus over **20-30 minutes** [6]. Urine output is measured hourly for **2 hours** post-administration in the original protocol [7], though some pediatric and liberation protocols monitor for **4-6 hours** [4] [8].
- **4. Interpretation of Results:** The test is typically considered **positive (non-response)** if the urine volume is:
 - **< 200 mL in the first 2 hours** (for adults) [7].
 - **< 1-4 mL/kg/h over 2-6 hours** (for children, with lower values indicating higher risk for RRT) [8]. A positive test indicates a high risk of AKI progression.

Physiological Mechanism and Signaling Pathway

The FST acts as a dynamic test of tubular function. Its mechanism can be visualized through the following pathway, which explains how it predicts renal recovery or failure:

The diagram illustrates that a poor response to FST is a strong indicator of significant tubular dysfunction, as multiple steps in the pathway can be impaired during AKI [6] [9].

Clinical and Research Context

- **Comparison with Biomarkers:** In a direct comparison, the 2-hour urine output after FST (**AUROC 0.87**) significantly outperformed individual urinary biomarkers like NGAL, IL-18, and KIM-1 in predicting progression to Stage 3 AKI. Combining FST with biomarkers did not statistically improve risk stratification over FST alone [7].
- **Novel Application for KRT Liberation:** Recent evidence shows FST is valuable for deciding when to stop KRT. In patients who developed spontaneous diuresis, a positive FST (>200 mL/2h) predicted successful liberation from KRT with a high likelihood, while most FST-negative patients required KRT resumption [5].
- **Limitations and Contraindications:** The test's accuracy can be compromised by factors affecting **furosemide** pharmacokinetics, such as **hypoalbuminemia, concurrent use of NSAIDs, or hyperuremia** [9]. It is contraindicated in hypovolemia and anuria [6].

In summary, the **Furosemide** Stress Test is a functionally informative, dynamic test with excellent predictive power for AKI progression and renal recovery, often outperforming static biomarkers.

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